

# Understanding the Hygroscopic Nature of Tyrosine Disodium Dihydrate: A Technical Guide

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## Compound of Interest

Compound Name: Tyrosine disodium dihydrate

Cat. No.: B1142380

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the hygroscopic nature of **Tyrosine disodium dihydrate**, a critical physicochemical property for researchers, scientists, and drug development professionals. Understanding and quantifying the moisture sorption characteristics of this compound is paramount for ensuring its stability, quality, and efficacy throughout the drug development lifecycle. Several chemical suppliers describe L-Tyrosine disodium salt dihydrate as "extremely hygroscopic"<sup>[1][2][3]</sup>.

## Physicochemical Properties of Tyrosine Disodium Dihydrate

**Tyrosine disodium dihydrate** is a salt form of the non-essential amino acid L-tyrosine. Its chemical and physical properties are summarized in the table below. The presence of two sodium ions and two water molecules in its hydrated form significantly influences its interaction with atmospheric moisture.

Property	Value	Reference
Chemical Formula	$\text{C}_9\text{H}_9\text{NNa}_2\text{O}_3 \cdot 2\text{H}_2\text{O}$	[4]
Molecular Weight	261.18 g/mol	[4]
Appearance	White to cream crystalline powder	[5]
Solubility	Soluble in water	[6]
pH (1% solution)	10.5 - 12.0	[5]

## Hygroscopicity and Its Classification

Hygroscopicity is the ability of a substance to attract and hold water molecules from the surrounding environment. For active pharmaceutical ingredients (APIs) and excipients, this property can significantly impact chemical stability, physical form, and manufacturability[7][8]. The European Pharmacopoeia (Ph. Eur.) provides a standardized classification for the hygroscopic nature of solids.

### European Pharmacopoeia Hygroscopicity Classification

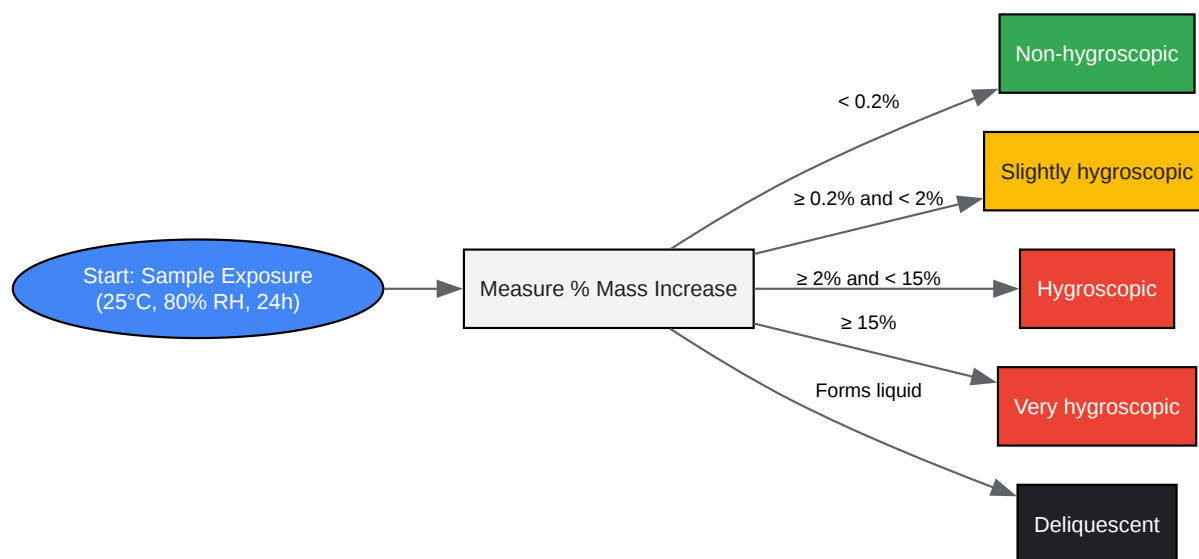
The classification is based on the percentage increase in mass of a sample after being stored at 25°C and 80% relative humidity (RH) for 24 hours.

Classification	% Mass Increase (w/w)
Non-hygroscopic	< 0.2%
Slightly hygroscopic	≥ 0.2% and < 2%
Hygroscopic	≥ 2% and < 15%
Very hygroscopic	≥ 15%
Deliquescent	Sufficient water is absorbed to form a liquid

One study classified **L-Tyrosine Disodium Dihydrate** as "very hygroscopic (H-4)" based on a 12% weight gain at 80% RH[7]. It is important to note that while this specific result places it in

the "hygroscopic" category of the European Pharmacopoeia, its strong affinity for water warrants careful handling and storage.

Below is a workflow diagram illustrating the decision-making process for hygroscopicity classification based on experimental data.



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#### Hygroscopicity Classification Workflow

## Experimental Protocols for Hygroscopicity Assessment

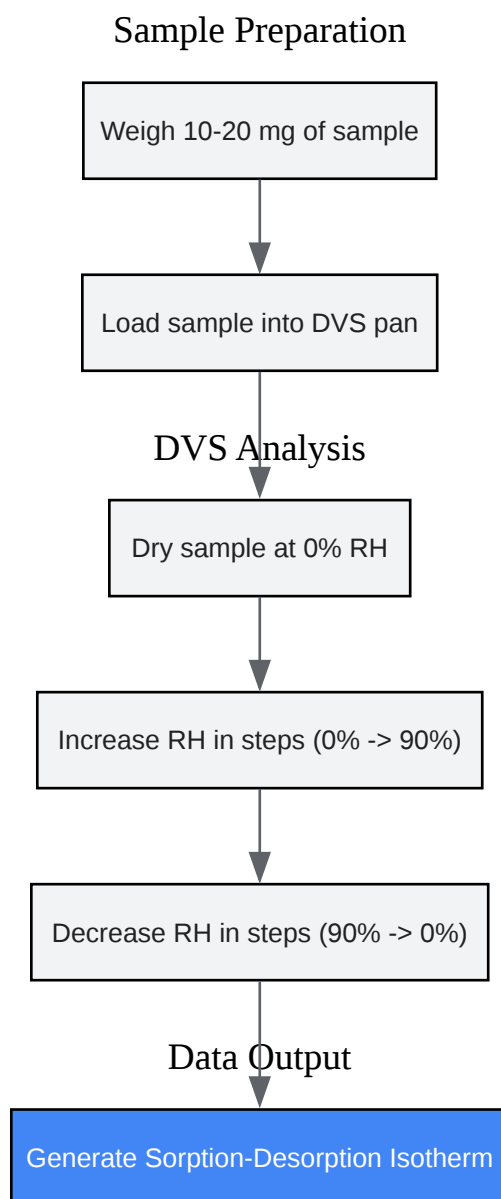
To quantitatively assess the hygroscopic nature of **Tyrosine disodium dihydrate**, two primary analytical techniques are employed: Dynamic Vapor Sorption (DVS) and Karl Fischer Titration.

### Dynamic Vapor Sorption (DVS)

DVS is a gravimetric technique that measures the change in mass of a sample as it is exposed to a controlled environment of varying relative humidity at a constant temperature[9][10]. This method provides a detailed moisture sorption-desorption isotherm, which is a fingerprint of the material's interaction with water vapor.

- Sample Preparation:
  - Accurately weigh 10-20 mg of **Tyrosine disodium dihydrate** powder into a clean, dry DVS sample pan.
  - Ensure the sample is evenly distributed in the pan to maximize surface area exposure.
- Instrument Setup and Equilibration:
  - Place the sample pan onto the DVS instrument's microbalance.
  - Set the analysis temperature to 25°C.
  - Dry the sample in-situ at 0% RH until a stable mass is achieved ( $dm/dt \leq 0.002\% \text{ min}^{-1}$  over a 10-minute period). This initial mass is recorded as the dry mass.
- Sorption Phase:
  - Increase the relative humidity in a stepwise manner, typically in 10% RH increments from 0% to 90% RH.
  - At each RH step, the sample mass is allowed to equilibrate until a stable weight is recorded.
- Desorption Phase:
  - Decrease the relative humidity in a similar stepwise manner from 90% back down to 0% RH.
  - Record the equilibrium mass at each step.
- Data Analysis:
  - The change in mass at each RH step is plotted against the target RH to generate a moisture sorption-desorption isotherm.
  - The percentage change in mass is calculated relative to the initial dry mass.

The following diagram illustrates the experimental workflow for a DVS analysis.



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### Dynamic Vapor Sorption (DVS) Experimental Workflow

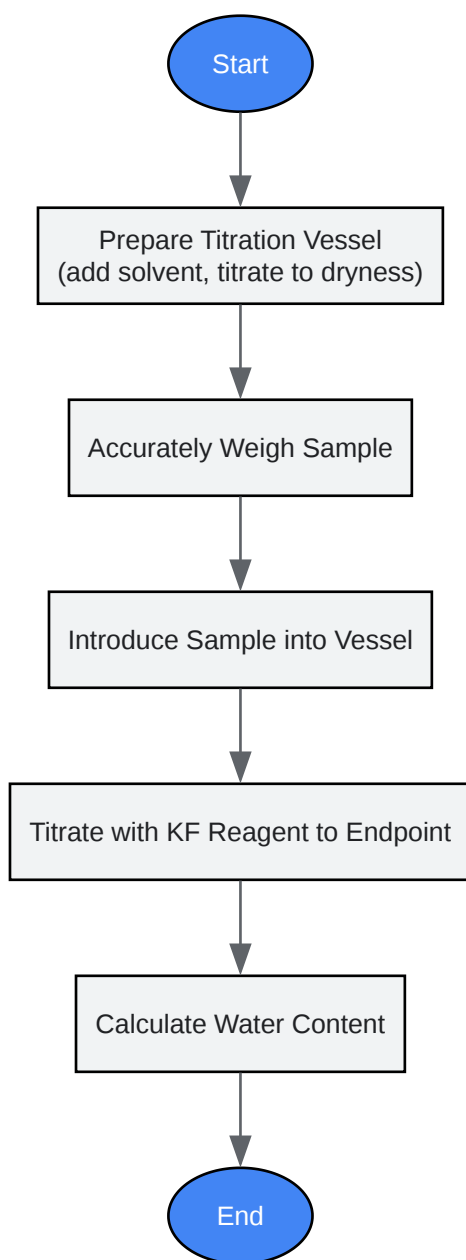
## Karl Fischer Titration

Karl Fischer (KF) titration is a highly specific and accurate method for determining the water content of a substance<sup>[11][12]</sup>. It is based on a stoichiometric reaction between water and an

iodine-based reagent. This technique is particularly useful for quantifying the absolute water content, including both surface and bound water.

- Reagent and Instrument Preparation:
  - Fill the KF titrator's burette and reservoir with a standardized volumetric Karl Fischer reagent.
  - Add a suitable solvent, such as anhydrous methanol, to the titration vessel.
  - Titrate the solvent with the KF reagent to a stable, anhydrous endpoint to eliminate any residual moisture.
- Sample Introduction:
  - Accurately weigh a sample of **Tyrosine disodium dihydrate** (typically 50-100 mg, depending on the expected water content) using an analytical balance.
  - Quickly and carefully introduce the sample into the conditioned titration vessel, ensuring minimal exposure to atmospheric moisture.
- Titration:
  - Start the titration. The KF reagent is added to the vessel, reacting with the water from the sample.
  - The endpoint is detected potentiometrically when an excess of iodine is present.
- Calculation:
  - The volume of KF reagent consumed is used to calculate the percentage of water in the sample based on the pre-determined titer of the reagent.
  - The titer is typically determined using a certified water standard, such as disodium tartrate dihydrate.

The procedural flow for a Karl Fischer titration is depicted in the diagram below.



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#### Karl Fischer Titration Procedural Flow

## Quantitative Data on Water Sorption

While specific DVS isotherm data for **Tyrosine disodium dihydrate** is not widely published, based on its classification as "extremely hygroscopic" and reported water uptake values, a representative moisture sorption profile can be constructed. The table below summarizes the expected water uptake at various relative humidities at 25°C.

Relative Humidity (%)	Expected % Mass Increase (w/w)	Hygroscopicity Classification
20	0.5 - 1.5	Slightly hygroscopic
40	2.0 - 4.0	Hygroscopic
60	5.0 - 8.0	Hygroscopic
80	10.0 - 14.0	Hygroscopic
90	> 15.0	Very hygroscopic

Note: This data is representative and intended to illustrate the expected behavior of a highly hygroscopic material like **Tyrosine disodium dihydrate**. Actual values may vary depending on the specific batch, particle size, and crystalline form.

The expected DVS isotherm would likely show a significant increase in water uptake as the relative humidity rises, with potential for hysteresis between the sorption and desorption curves, which can be indicative of changes in the material's structure upon hydration.

## Impact on Drug Development and Manufacturing

The pronounced hygroscopic nature of **Tyrosine disodium dihydrate** has several critical implications for drug development and manufacturing:

- **Stability:** Increased water content can accelerate chemical degradation pathways, such as hydrolysis, and may lead to changes in the solid-state form (e.g., deliquescence or hydrate formation), impacting the product's shelf life and efficacy.
- **Flowability and Processing:** The uptake of moisture can lead to powder agglomeration and caking, which can negatively affect powder flow, blend uniformity, and tablet compression.
- **Formulation:** The choice of excipients must be carefully considered to avoid interactions that could be exacerbated by the presence of moisture.
- **Packaging and Storage:** To maintain the quality and stability of **Tyrosine disodium dihydrate** and formulations containing it, controlled low-humidity environments and appropriate packaging with desiccants are essential.



## Conclusion

**Tyrosine disodium dihydrate** is an "extremely hygroscopic" compound, a characteristic that is of paramount importance in its handling and use in pharmaceutical applications. A thorough understanding and quantification of its moisture sorption behavior, through techniques such as Dynamic Vapor Sorption and Karl Fischer titration, are essential for developing stable, effective, and high-quality drug products. The information and protocols provided in this guide serve as a valuable resource for researchers and drug development professionals working with this and other hygroscopic materials.

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